

Application Notes and Protocols for Gold-195: Dosimetry and Radiation Safety

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed dosimetry data and comprehensive radiation safety protocols for the handling of **Gold-195** (Au-195). Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing radiation exposure to personnel.

Dosimetry and Radiological Characteristics of Gold-195

Gold-195 is a radioactive isotope of gold with a half-life of 186.1 days.[1] It decays by electron capture to stable Platinum-195 (Pt-195), emitting a spectrum of gamma rays and conversion electrons.[2][3][4] Understanding these radiological properties is fundamental to implementing appropriate safety measures.

Quantitative Dosimetry Data

The following table summarizes the key dosimetric and radiological data for Gold-195.



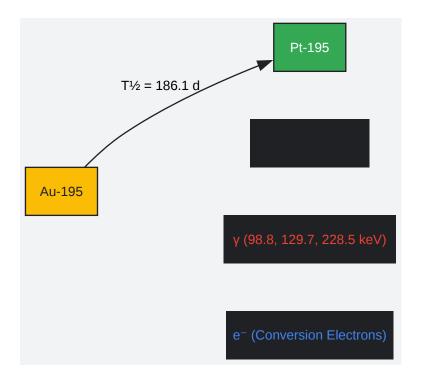
Parameter	Value	Unit
Half-Life (T½)	186.1	days
Decay Mode	Electron Capture	-
Primary Gamma Emissions	98.8, 129.7, 228.5	keV
Primary Conversion Electron Emissions	29.3, 66.8, 86.6, 97.5	keV
Annual Limit on Intake (ALI) - Inhalation	1x10 ⁴	μCi
Derived Air Concentration (DAC)	5x10 ⁻⁶	μCi/ml
Half-Value Layer (HVL) in Lead	~0.3	mm
Tenth-Value Layer (TVL) in Lead	~1.0	mm

Note: Gamma and electron emission data represent the most abundant energies. A more detailed spectrum exists. HVL and TVL values are approximate for the primary gamma energies.

Decay Scheme of Gold-195

The following diagram illustrates the decay pathway of **Gold-195** to Platinum-195.





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Decay scheme of Gold-195.

Radiation Safety Protocols

A robust radiation safety program is mandatory when working with **Gold-195**. The following protocols are based on the principles of As Low As Reasonably Achievable (ALARA), time, distance, and shielding.

Personal Protective Equipment (PPE)

A standard set of PPE is required for handling unsealed **Gold-195** sources.

PPE Item	Specification
Lab Coat	Standard laboratory coat, fully buttoned.
Gloves	Two pairs of disposable nitrile gloves.
Eye Protection	Safety glasses with side shields or goggles.
Dosimetry	Whole-body and ring dosimeters.



Shielding

The primary gamma emissions of **Gold-195** are in the low to medium energy range. Lead is an effective shielding material for these energies.

- Stock Vials: Store stock solutions of Gold-195 in lead containers (pigs) with a wall thickness
 of at least 3-6 mm.
- Work Area: Conduct all work with open sources of Gold-195 behind lead L-shields. The thickness of the shield should be a minimum of 3-6 mm of lead.
- Waste: Store liquid and solid waste in appropriately shielded containers.

Contamination Control

Regular monitoring for contamination is essential to prevent the spread of radioactive material.

- Surveys: Perform surveys of the work area, hands, and clothing with a Geiger-Müller survey meter at the beginning and end of each procedure.
- Wipe Tests: Conduct and document weekly wipe tests of the work area and equipment.
- Decontamination: In case of contamination, decontaminate the affected area immediately using a suitable decontamination solution.

Experimental Protocols: Representative Workflow for Protein Radiolabeling

The following is a generalized protocol for the radiolabeling of a protein with **Gold-195**. This protocol should be adapted and optimized for specific applications.

Materials and Reagents

- Gold-195 in a suitable chemical form (e.g., [195Au]AuCl₃)
- · Protein to be labeled
- Chelating agent (if necessary for the specific labeling chemistry)

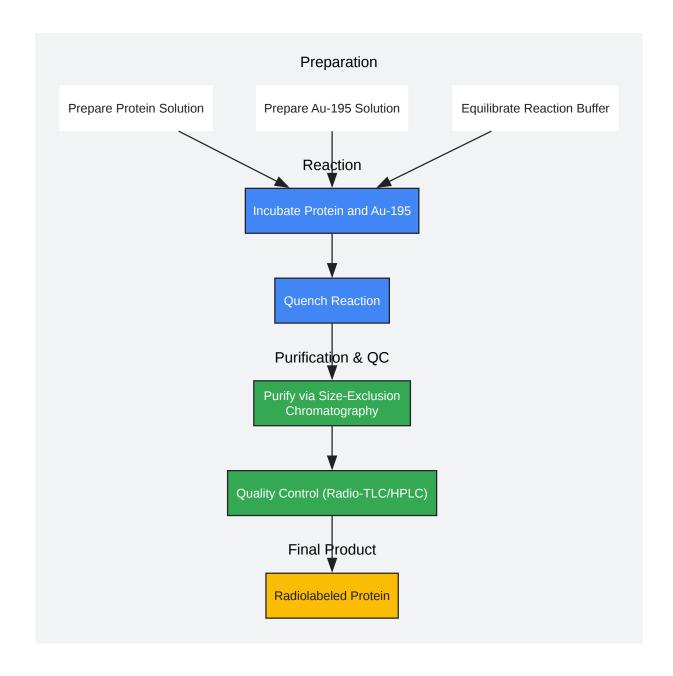


- Reaction buffer (e.g., phosphate-buffered saline, pH 7.4)
- · Quenching solution
- Size-exclusion chromatography column for purification
- Radio-TLC or radio-HPLC system for quality control

Labeling Procedure

The logical workflow for a typical radiolabeling experiment is outlined below.





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Workflow for protein radiolabeling.

- Preparation: In a designated radioactive work area, prepare the protein solution in the reaction buffer. Thaw the **Gold-195** stock solution.
- Reaction: Add the appropriate volume of Gold-195 to the protein solution. The molar ratio of gold to protein will need to be optimized. Incubate the reaction mixture at the optimal



temperature and time for the specific protein and labeling chemistry.

- Quenching: Stop the reaction by adding a quenching solution, if required by the specific chemistry.
- Purification: Separate the radiolabeled protein from unreacted Gold-195 using a preequilibrated size-exclusion chromatography column. Collect fractions and measure the radioactivity in each fraction.
- Quality Control: Determine the radiochemical purity of the final product using radio-TLC or radio-HPLC.

Waste Disposal

Proper management of radioactive waste is critical for safety and regulatory compliance.

Waste Segregation

- Short-lived vs. Long-lived: Gold-195 has a half-life of 186.1 days, classifying it as a long-lived isotope for laboratory waste purposes. It must be segregated from short-lived isotopes (half-life < 90 days).[5]
- Physical Form: Segregate waste into dry solids (gloves, paper towels), liquids (aqueous solutions), and sharps.
- Mixed Waste: Avoid generating mixed waste (radioactive and hazardous chemical waste)
 whenever possible. If mixed waste is generated, it requires special handling and disposal
 procedures.

Waste Containers and Labeling

- Use designated, properly shielded containers for each waste stream.
- Clearly label each container with the radiation symbol, the isotope (Gold-195), the activity, the date, and the chemical composition of the contents.

Disposal Pathway



All **Gold-195** waste must be disposed of through the institution's licensed radioactive waste disposal program. Do not dispose of any radioactive waste in the regular trash or down the sanitary sewer.

By implementing these dosimetry-informed safety protocols and following standardized experimental procedures, researchers can safely and effectively utilize **Gold-195** in their work. Always consult with your institution's Radiation Safety Officer for specific guidance and requirements.

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